

Spectroscopic comparison of succinic acid and 2,3-dimethylsuccinic acid

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Compound of Interest

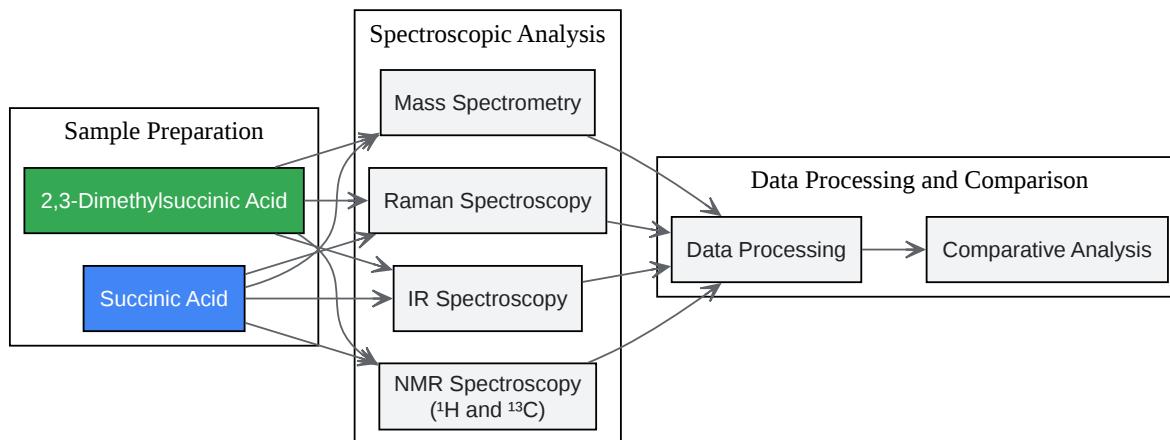
Compound Name: *meso*-2,3-Dimethylsuccinic acid

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Structural Differences

Succinic acid is a simple, four-carbon dicarboxylic acid. In contrast, 2,3-dimethylsuccinic acid possesses two additional methyl groups on the second and third carbon atoms. This substitution introduces chirality to the molecule, leading to different stereoisomers (e.g., *meso*, (2R,3R), and (2S,3S)), and significantly alters the molecule's steric and electronic environment. These structural distinctions are the foundation for the observed differences in their respective spectra.



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